

# A Technical Guide to the Physical Properties of Benzenesulfonate Salts

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## Compound of Interest

Compound Name: Benzenesulfonate

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This in-depth technical guide provides a comprehensive overview of the core physical properties of various **benzenesulfonate** salts. The information is curated for professionals in research and drug development, with a focus on data clarity, experimental reproducibility, and logical workflows.

## Core Physical Properties of Benzenesulfonate Salts

The selection of an appropriate salt form is a critical step in drug development, influencing key biopharmaceutical properties such as solubility, stability, and bioavailability. **Benzenesulfonate** salts are frequently utilized to modify the physicochemical characteristics of active pharmaceutical ingredients (APIs). This section summarizes the key physical properties of several common **benzenesulfonate** salts in a comparative format.

## Data Presentation

The following table summarizes the available quantitative data for the melting point and solubility of various **benzenesulfonate** salts.

Salt Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)	Solubility
Sodium Benzenesulfonate	515-42-4	C <sub>6</sub> H <sub>5</sub> NaO <sub>3</sub> S	180.16	450	Soluble in water; slightly soluble in hot ethanol. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Potassium Benzenesulfonate	934-55-4	C <sub>6</sub> H <sub>5</sub> KO <sub>3</sub> S	196.27	50-51 (anhydrous)	Soluble in water and alcohol; slightly soluble in benzene. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Ammonium Benzenesulfonate	19402-64-3	C <sub>6</sub> H <sub>9</sub> NO <sub>3</sub> S	175.21	~220	Soluble in water and alcohol. <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Calcium Dodecylbenzenesulfonate	26264-06-2	C <sub>36</sub> H <sub>58</sub> CaO <sub>6</sub> S <sub>2</sub>	691.05	Not available	Slightly soluble in water; soluble in organic solvents like methanol, toluene, and xylene. <a href="#">[15]</a> <a href="#">[16]</a>

Note: The melting point of some salts, like sodium **benzenesulfonate**, may represent decomposition temperatures. Solubility is a qualitative description unless specific quantitative data is provided.

## Experimental Protocols

Accurate and reproducible experimental data are the foundation of robust drug development. This section details the standard methodologies for determining the key physical properties of **benzenesulfonate** salts.

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines a common method for determining the melting point of **benzenesulfonate** salts.<sup>[17][18][19][20]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Finely grind the **benzenesulfonate** salt sample using a mortar and pestle.
- Capillary Tube Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
  - For a substance with a known approximate melting point, heat rapidly to about 20°C below the expected melting point.
  - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.

- For an unknown substance, a preliminary rapid heating can be performed to determine an approximate melting range, followed by a slower, more accurate measurement with a fresh sample.
- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first liquid droplet appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the substance.
- Purity Check: A sharp melting point range (typically 0.5-1°C) is indicative of a pure compound, while a broad melting range suggests the presence of impurities.[\[17\]](#)

## Solubility Determination

Solubility is a critical parameter that influences a drug's dissolution rate and bioavailability. The following is a general protocol for the qualitative and semi-quantitative determination of the solubility of **benzenesulfonate** salts.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Materials:

- **Benzenesulfonate** salt sample
- A series of solvents (e.g., water, ethanol, methanol, acetone, hexane)
- Test tubes and rack
- Vortex mixer or stirring apparatus
- Analytical balance
- Graduated cylinders or pipettes

Procedure for Qualitative Solubility:

- Sample Preparation: Weigh a small, consistent amount of the **benzenesulfonate** salt (e.g., 10 mg) and place it into a series of labeled test tubes.
- Solvent Addition: Add a fixed volume of each solvent (e.g., 1 mL) to the respective test tubes.

- **Mixing:** Vigorously agitate the mixtures using a vortex mixer or by continuous stirring for a set period (e.g., 1-2 minutes).
- **Observation:** Visually inspect the tubes for the presence of undissolved solid. Classify the solubility as:
  - **Soluble:** No solid particles are visible.
  - **Slightly soluble:** A small amount of solid remains.
  - **Insoluble:** The majority of the solid remains undissolved.

#### Procedure for Semi-Quantitative Solubility (Equilibrium Solubility Method):

- **Saturated Solution Preparation:** Add an excess amount of the **benzenesulfonate** salt to a known volume of the solvent in a sealed container.
- **Equilibration:** Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the undissolved solid to settle. If necessary, centrifuge or filter the suspension to obtain a clear supernatant.
- **Concentration Analysis:** Accurately measure the concentration of the dissolved salt in the supernatant using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation).
- **Solubility Calculation:** Express the solubility as the mass of solute per volume or mass of solvent (e.g., mg/mL or g/100g ).

## X-ray Crystallography

X-ray crystallography is a powerful technique for determining the three-dimensional atomic and molecular structure of a crystal. The crystal structure provides invaluable information on the solid-state properties of a drug substance.

**Crystal Growth:** The primary and often most challenging step is growing a single crystal of suitable size and quality (typically 0.1-0.5 mm in all dimensions). Common methods include:

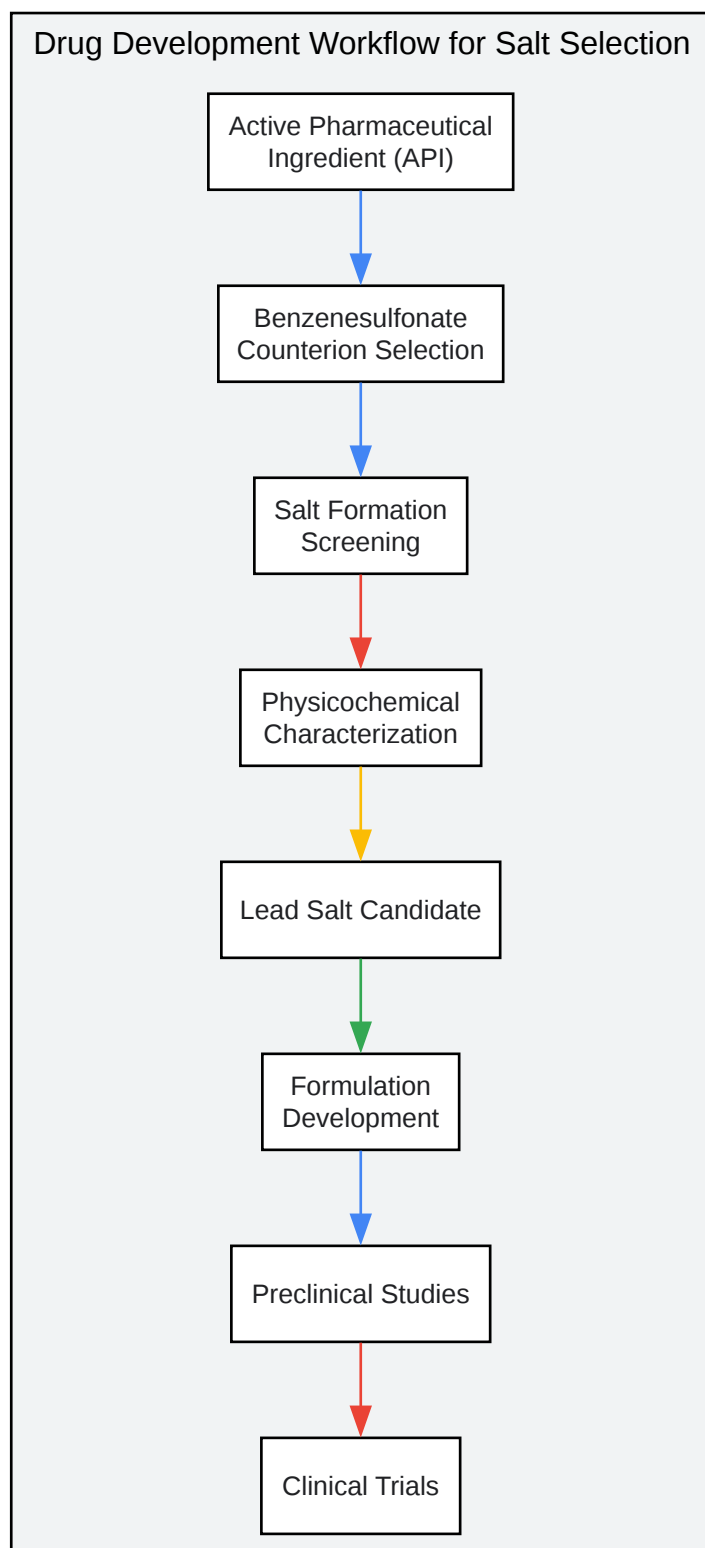
- **Slow Evaporation:** A saturated solution of the **benzenesulfonate** salt is allowed to stand undisturbed, and the solvent evaporates slowly, leading to crystal formation.[25]
- **Slow Cooling:** A saturated solution at an elevated temperature is slowly cooled, causing the solubility to decrease and crystals to form.
- **Vapor Diffusion:** A solution of the compound is placed in a small open vial, which is then placed in a larger sealed container with a more volatile solvent in which the compound is less soluble. The vapor of the second solvent slowly diffuses into the first, inducing crystallization.[26]

#### Data Collection and Structure Determination:

- **Crystal Mounting:** A suitable single crystal is mounted on a goniometer head. For air-sensitive samples, this is done under an inert oil.[27]
- **X-ray Diffraction:** The crystal is irradiated with a monochromatic X-ray beam. The X-rays are diffracted by the electron clouds of the atoms in the crystal lattice, producing a unique diffraction pattern.
- **Data Processing:** The intensities and positions of the diffracted spots are measured and processed to determine the unit cell dimensions and the symmetry of the crystal.
- **Structure Solution and Refinement:** The diffraction data is used to solve the phase problem and generate an initial electron density map. This map is then interpreted to build a molecular model, which is refined against the experimental data to obtain the final crystal structure.

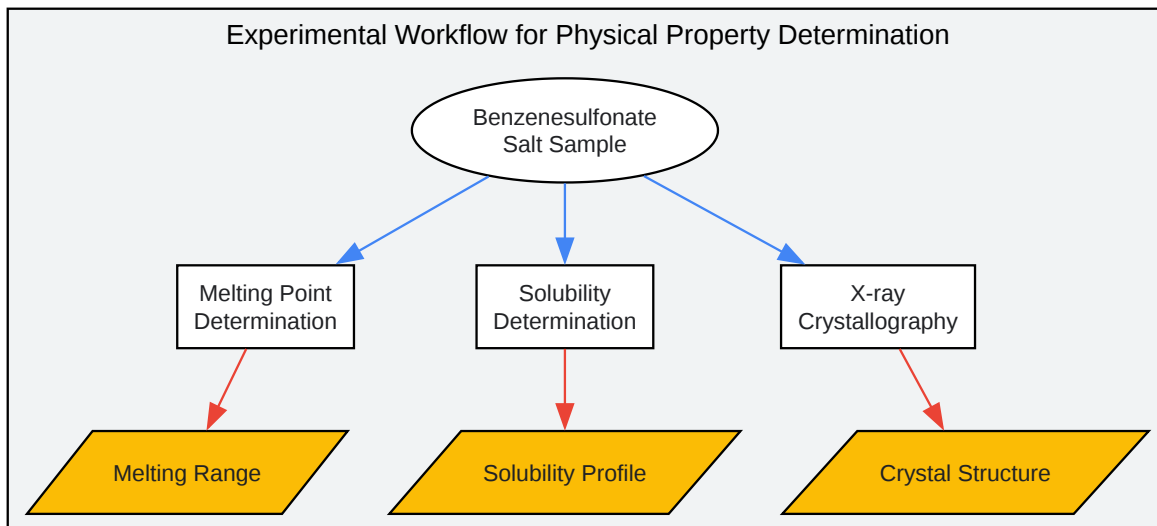
## Mandatory Visualizations

The following diagrams, created using Graphviz, illustrate key logical workflows and concepts relevant to the study and application of **benzenesulfonate** salts in drug development.



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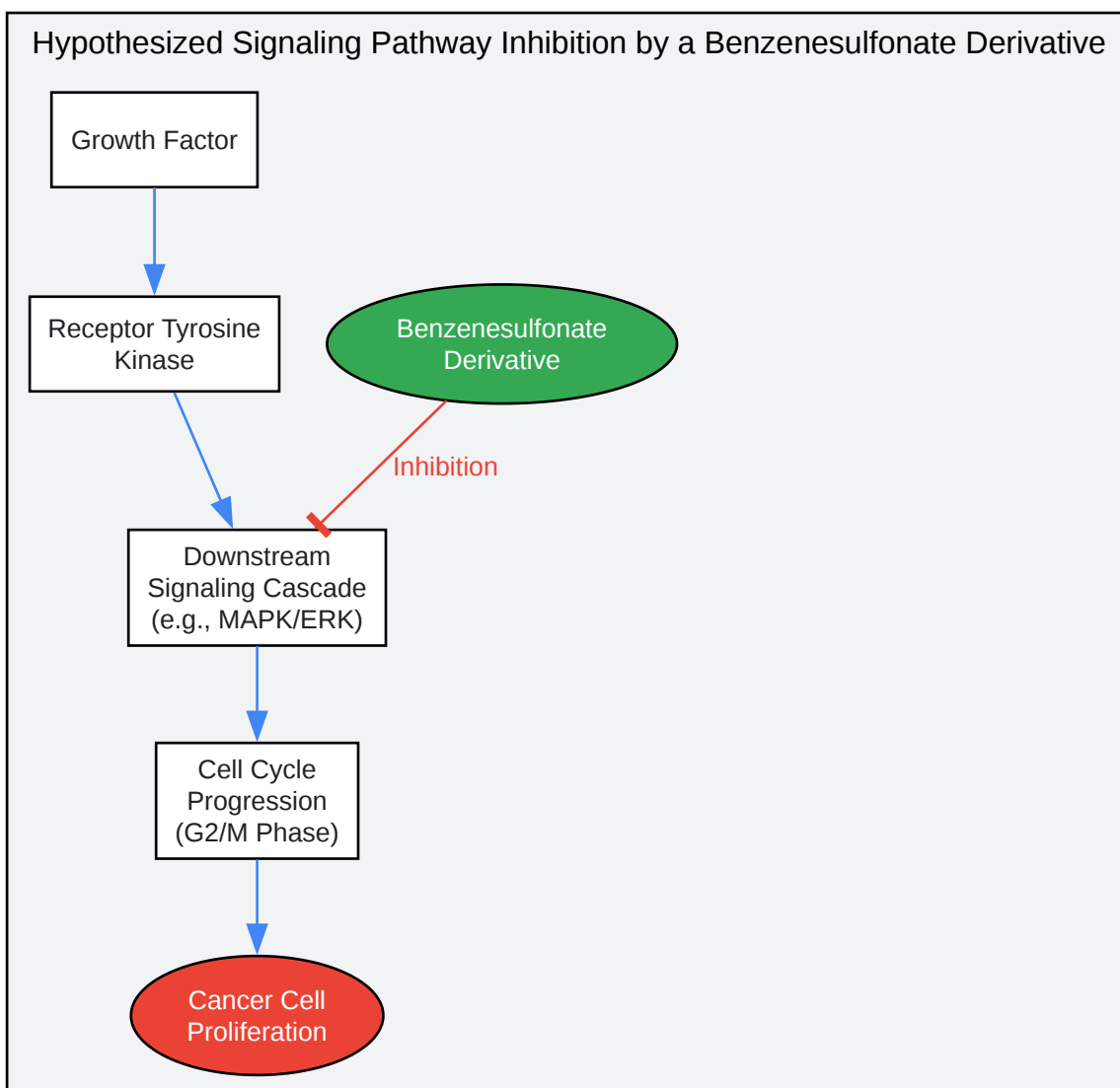
Caption: A logical workflow for drug salt selection and development.



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Caption: A workflow for determining key physical properties.





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Caption: A potential mechanism of action for anticancer **benzenesulfonates**.<sup>[28]</sup>

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